

Technical Guide: Physicochemical Properties of Bis(4-bromophenyl) Ether

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Compound of Interest

Compound Name: Bis(4-bromophenyl) ether

Cat. No.: B165872

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Audience: Researchers, scientists, and drug development professionals.

Core Content: This technical guide provides a comprehensive overview of the melting and boiling points of **bis(4-bromophenyl) ether**, including detailed experimental protocols for their determination and a summary of reported values.

Physicochemical Data of Bis(4-bromophenyl) Ether

Bis(4-bromophenyl) ether, also known as 4,4'-dibromodiphenyl ether, is a chemical intermediate with the molecular formula $C_{12}H_8Br_2O$. Accurate determination of its physical properties, such as melting and boiling points, is crucial for its application in synthesis and materials science.

Table 1: Reported Melting and Boiling Points of **Bis(4-bromophenyl) Ether**

Physical Property	Reported Value (°C)	Notes
Melting Point	55-60	
56-60 ^[1]	Crystalline form	
58		
58.0 to 61.0 ^[2]		
60 ^{[2][3]}		
60-62		
61-63 ^[4]	Literature value	
Boiling Point	205 ^{[2][3]}	at 10 mmHg
338-340 ^{[1][4]}	Literature value	
339		
355-360		

Experimental Protocols

Synthesis of Bis(4-bromophenyl) ether by Bromination of Diphenyl Ether

A common method for the synthesis of **bis(4-bromophenyl) ether** involves the direct bromination of diphenyl ether. The following is a generalized procedure based on established methods.

Materials:

- Diphenyl ether
- Liquid bromine
- An appropriate solvent (e.g., carbon disulfide, glacial acetic acid, or neat conditions)
- Methanol (for purification)

Procedure:

- In a reaction vessel, dissolve diphenyl ether in a suitable solvent or use it neat.
- Slowly add a stoichiometric amount of liquid bromine to the reaction mixture, maintaining the temperature at a level sufficient to keep the mixture in a liquid state. The reaction can be initiated at ambient temperature and gradually increased to approximately 60°C during bromine addition.
- After the addition is complete, allow the reaction to proceed for a set period (e.g., 2-8 hours) at a controlled temperature (e.g., 50-100°C) to ensure complete bromination.
- Remove any unreacted bromine from the reaction mixture, for instance, by sparging with an inert gas or by chemical means.
- The crude product is then subjected to purification. This can be achieved by digestion with methanol. Methanol effectively dissolves by-products while having low solubility for the desired **bis(4-bromophenyl) ether**, thus enabling purification without significant loss of yield.
- The purified **bis(4-bromophenyl) ether** is then recovered, typically by filtration, and dried.

Determination of Melting Point (Capillary Method)

The melting point of a crystalline solid like **bis(4-bromophenyl) ether** can be accurately determined using the capillary method with a melting point apparatus.[\[5\]](#)

Materials:

- Purified **bis(4-bromophenyl) ether**, finely powdered
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or Thiele tube setup)

Procedure:

- Sample Preparation: A small amount of the dry, powdered **bis(4-bromophenyl) ether** is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.
- Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus.
- Approximate Melting Point Determination: A preliminary rapid heating of the sample is performed to determine an approximate melting range.
- Accurate Melting Point Determination: A fresh sample is heated to a temperature about 15-20°C below the approximate melting point. The heating rate is then reduced to 1-2°C per minute.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range. A sharp melting range (typically 0.5-1°C) is indicative of a pure compound.

Determination of Boiling Point (Micro Boiling Point Method)

For determining the boiling point of **bis(4-bromophenyl) ether**, especially when only a small sample is available, the micro boiling point method using a Thiele tube is suitable.

Materials:

- **Bis(4-bromophenyl) ether**
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Thiele tube filled with a high-boiling point liquid (e.g., mineral oil)

- Heat source (e.g., Bunsen burner)

Procedure:

- Sample Preparation: A small amount of **bis(4-bromophenyl) ether** is placed in the fusion tube. A capillary tube, with its sealed end pointing upwards, is then placed inside the fusion tube containing the sample.
- Apparatus Setup: The fusion tube assembly is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This setup is then immersed in the Thiele tube containing the heating oil.
- Heating: The side arm of the Thiele tube is gently and uniformly heated. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Observation: Upon further heating, the sample will begin to vaporize, leading to a rapid and continuous stream of bubbles from the capillary tube. At this point, the heating is discontinued.
- Boiling Point Reading: As the apparatus cools, the stream of bubbles will slow down and eventually stop. The temperature at which the liquid just begins to be drawn into the capillary tube is the boiling point of the substance.

Workflow and Characterization

The overall process from synthesis to characterization of **bis(4-bromophenyl) ether** can be visualized as a logical workflow. This includes the initial reaction, purification of the product, and subsequent analysis to confirm its identity and purity through physical property determination.



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